

N,N'-Bis(2,6-diisopropylphenyl)ethylenediamine molecular weight and formula

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Compound of Interest

Compound Name: *N,N'-Bis(2,6-diisopropylphenyl)ethylenediamine*

Cat. No.: *B139851*

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Technical Data Sheet: N,N'-Bis(2,6-diisopropylphenyl)ethylenediamine

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical information for **N,N'-Bis(2,6-diisopropylphenyl)ethylenediamine**, a chemical intermediate used in various synthetic applications.

Chemical Identity and Properties

N,N'-Bis(2,6-diisopropylphenyl)ethylenediamine is a complex diamine often utilized as a ligand in coordination chemistry and as a building block in organic synthesis. Its bulky diisopropylphenyl groups provide significant steric hindrance, which can influence the stereochemistry and stability of resulting metal complexes and organic molecules.

Data Presentation

The fundamental molecular properties of **N,N'-Bis(2,6-diisopropylphenyl)ethylenediamine** are summarized in the table below.

Property	Value	Citations
Molecular Formula	C ₂₆ H ₄₀ N ₂	[1][2]
Molecular Weight	380.61 g/mol	[1][2][3]
CAS Number	134030-22-1	[1][2]
Appearance	White to off-white solid	[3]
Melting Point	101-106 °C	[3][4][5]
Boiling Point (Predicted)	503.5 ± 50.0 °C	[3][4]
Density (Predicted)	0.977 ± 0.06 g/cm ³	[2][3]
Linear Formula	(C ₃ H ₇) ₂ C ₆ H ₃ NHCH ₂ CH ₂ NHC ₆ H ₅ H ₃ (C ₃ H ₇) ₂	

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name and its fundamental chemical properties.



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Relationship between chemical name, formula, and molecular weight.

Experimental Protocols

As **N,N'-Bis(2,6-diisopropylphenyl)ethylenediamine** is primarily a commercially available synthetic intermediate, this guide does not detail its synthesis. Purity is typically reported as ≥94% by suppliers[1]. Users should refer to the Certificate of Analysis provided by the supplier for lot-specific data.

This technical guide provides a summary of the core chemical properties of **N,N'-Bis(2,6-diisopropylphenyl)ethylenediamine** based on publicly available data.

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